

Application Notes and Protocols: Ethylene Glycol Diacetate in Cleaning Agent Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol diacetate

Cat. No.: B7770166

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Introduction

Ethylene Glycol Diacetate (EGDA) is a high-performance, biodegradable solvent that is increasingly being incorporated into cleaning agent formulations.^{[1][2]} With a mild, pleasant odor and a slow evaporation rate, EGDA offers a favorable alternative to more aggressive and volatile solvents.^{[1][2][3]} Its effectiveness in dissolving a wide range of soils, including greases, oils, and resins, makes it a versatile ingredient for both industrial and household cleaning products.^{[1][4]} This document provides detailed application notes, experimental protocols for performance evaluation, and example formulations to guide researchers and formulators in the use of EGDA.

Physicochemical Properties of Ethylene Glycol Diacetate

Understanding the physical and chemical properties of EGDA is crucial for its effective application in cleaning formulations. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethylene Glycol Diacetate**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₄	[1][4][5]
Molecular Weight	146.14 g/mol	[1][4][5][6]
CAS Number	111-55-7	[3][4][5][6]
Appearance	Colorless, transparent liquid	[1][3][4]
Odor	Mild, pleasant, ester-like	[1][2][4]
Boiling Point	190-191 °C (374-376 °F)	[1][2][4]
Melting Point	-41 °C (-41.8 °F)	[6]
Flash Point	88 °C (190.4 °F) (Closed Cup)	[2]
Density	1.104 g/cm ³ at 20 °C	[6]
Vapor Pressure	0.2 mmHg at 25 °C	[1]
Solubility in Water	160 g/L at 20 °C	[3]
Hansen Solubility Parameters (MPa ^{1/2})		
δd (Dispersion)	16.2	
δp (Polar)	4.7	
δh (Hydrogen Bonding)	9.8	

Role and Benefits in Cleaning Formulations

EGDA's unique properties contribute to its excellent performance as a solvent in a variety of cleaning applications:

- **High Solvency:** EGDA is an effective solvent for a broad range of soils, including oils, greases, and other stubborn contaminants.[1] This makes it particularly useful in degreasing formulations for both industrial and household applications.[1]

- **Slow Evaporation Rate:** The high boiling point of EGDA results in a slow evaporation rate, which allows for longer contact time with the soil, enhancing cleaning efficiency.^{[1][2][4]} This property is especially beneficial for removing tough, baked-on grease.
- **Low Odor:** Compared to many traditional solvents, EGDA has a mild, pleasant odor, which improves the user experience and makes it suitable for use in enclosed spaces.^{[1][2]}
- **Improved Formulation Stability:** EGDA can act as a coupling agent, helping to compatibilize hydrophobic soils with water and surfactants, thus improving the stability and performance of the cleaning formulation.
- **Environmental Profile:** EGDA is predicted to be readily biodegradable, offering a more environmentally friendly option compared to some halogenated or aromatic solvents.^[2]

Comparative Performance of Cleaning Solvents

The selection of a solvent is a critical factor in the performance of a cleaning agent. The Kauri-Butanol (KB) value is a standard measure of a solvent's solvency power, with higher values indicating stronger solvency.^[1] Table 2 provides a comparison of the KB values for EGDA and other common cleaning solvents.

Table 2: Comparative Solvency Power of Cleaning Solvents

Solvent	Kauri-Butanol (KB) Value	Reference
Ethylene Glycol Diacetate (EGDA)	~60 (estimated)	
d-Limonene	67	
Mineral Spirits	32-37	^[7]

Note: The Kauri-Butanol value for EGDA is an estimate based on its chemical structure and known solvency characteristics. A formal measurement according to ASTM D1133 would be required for a precise value.

Example Formulations

The following are example formulations for different types of cleaning agents incorporating EGDA. The concentrations can be optimized based on specific performance requirements.

Table 3: Example Formulation - Heavy-Duty Industrial Degreaser

Ingredient	Function	Concentration (wt%)
Water	Carrier	70-80
Ethylene Glycol Diacetate (EGDA)	Solvent	5-15
Nonionic Surfactant (e.g., Alcohol Ethoxylate)	Detergent, Wetting Agent	5-10
Anionic Surfactant (e.g., Linear Alkylbenzene Sulfonate)	Detergent, Emulsifier	2-5
Builder (e.g., Sodium Metasilicate)	Alkalinity, Water Softening	1-3
Corrosion Inhibitor	Protects Metal Surfaces	0.1-1
Fragrance & Dye	Aesthetics	As desired

Table 4: Example Formulation - All-Purpose Household Cleaner

Ingredient	Function	Concentration (wt%)
Water	Carrier	85-95
Ethylene Glycol Diacetate (EGDA)	Solvent	1-5
Nonionic Surfactant (e.g., Alkyl Polyglucoside)	Detergent, Wetting Agent	2-6
pH Adjuster (e.g., Citric Acid or Monoethanolamine)	Adjust pH	To desired pH
Preservative	Prevent Microbial Growth	0.1-0.5
Fragrance & Dye	Aesthetics	As desired

Experimental Protocols for Performance Evaluation

To evaluate the cleaning efficacy of formulations containing EGDA, standardized test methods should be employed. The following protocols are based on widely accepted ASTM standards.

Protocol 1: Gravimetric Soil Removal Efficiency (Based on ASTM G122)

This method determines the effectiveness of a cleaning agent by measuring the weight of soil removed from a standardized coupon.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials and Equipment:

- Standardized test coupons (e.g., stainless steel, aluminum)
- Artificial soil (e.g., grease, oil, particulate matter relevant to the application)
- Analytical balance (accurate to 0.1 mg)
- Cleaning apparatus (e.g., ultrasonic bath, agitated beaker)
- Oven

- Cleaning formulation containing EGDA
- Control cleaning formulation (without EGDA or with a different solvent)

Procedure:

- Coupon Preparation: Clean and dry the test coupons thoroughly.
- Initial Weighing: Weigh each clean, dry coupon and record the mass (M1).
- Soiling: Apply a consistent amount of the artificial soil to each coupon.
- Soiled Weighing: Weigh each soiled coupon and record the mass (M2). The mass of the soil is $M_{\text{soil}} = M2 - M1$.
- Cleaning: Immerse the soiled coupons in the cleaning formulation and clean using a standardized procedure (e.g., ultrasonication for 10 minutes at 40°C).
- Rinsing and Drying: Rinse the cleaned coupons with deionized water and dry them in an oven until a constant weight is achieved.
- Final Weighing: Weigh each cleaned, dry coupon and record the mass (M3).
- Calculation of Cleaning Efficiency: $\text{Cleaning Efficiency (\%)} = [(M2 - M3) / (M2 - M1)] \times 100$

Data Presentation: The results should be presented in a table comparing the cleaning efficiency of the EGDA-containing formulation against control formulations.

Protocol 2: Washability and Scrub Resistance (Based on ASTM D4488)

This method is suitable for evaluating the performance of cleaners on hard surfaces like flooring and walls using a Gardner Straight Line Washability and Abrasion Machine.^{[7][13][14][15][16][17]}

Materials and Equipment:

- Gardner Straight Line Washability and Abrasion Machine

- Standardized test panels (e.g., vinyl tiles)
- Artificial soil as specified in ASTM D4488
- Sponge or brush as specified in the standard
- Reflectometer or colorimeter
- Cleaning formulation containing EGDA
- Control cleaning formulation

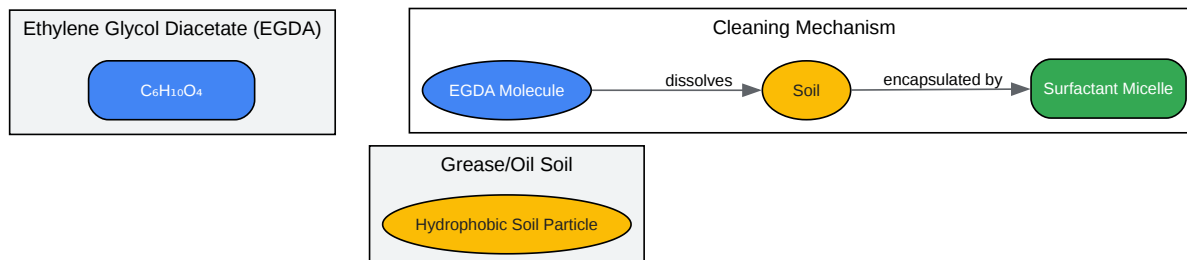
Procedure:

- Panel Preparation: Clean and dry the test panels.
- Initial Reflectance Measurement: Measure the initial reflectance of the clean, dry panels (R1).
- Soiling: Apply the standardized soil to the panels in a uniform manner.
- Soiled Reflectance Measurement: Measure the reflectance of the soiled panels (R2).
- Cleaning: Mount the soiled panels in the washability machine. Apply the cleaning formulation to the sponge or brush and run the machine for a specified number of cycles.
- Rinsing and Drying: Rinse the cleaned panels with deionized water and allow them to air dry.
- Final Reflectance Measurement: Measure the reflectance of the cleaned panels (R3).
- Calculation of Cleaning Efficiency: $\text{Cleaning Efficiency (\%)} = [(R3 - R2) / (R1 - R2)] \times 100$

Data Presentation: Present the cleaning efficiency data in a table, comparing the performance of the EGDA formulation with control formulations.

Visualizations

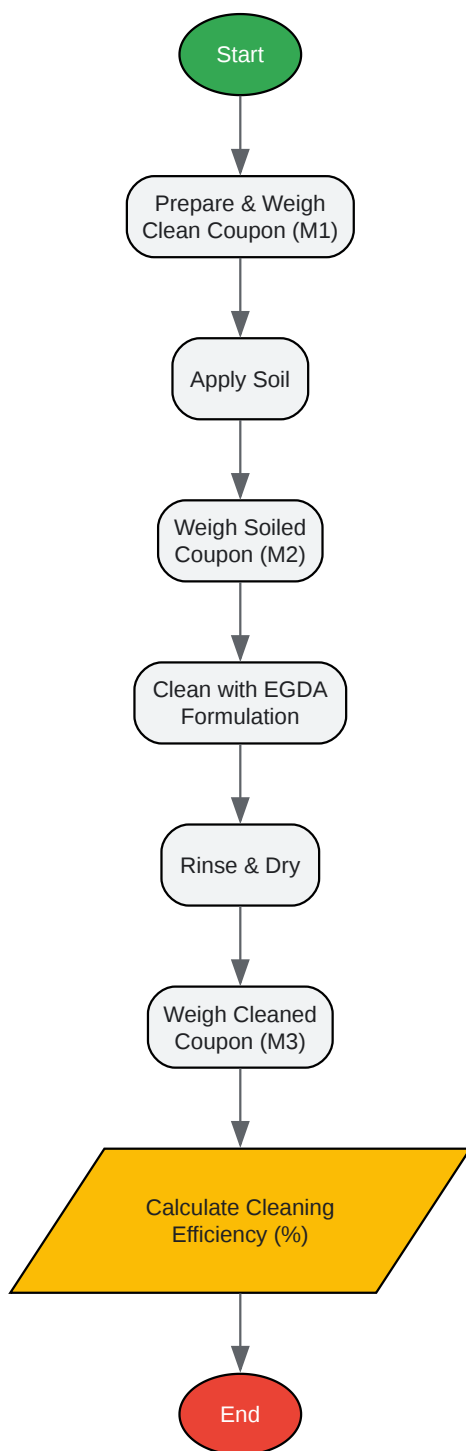
Chemical Structure and Interaction



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Caption: Interaction of EGDA with greasy soil in a cleaning formulation.

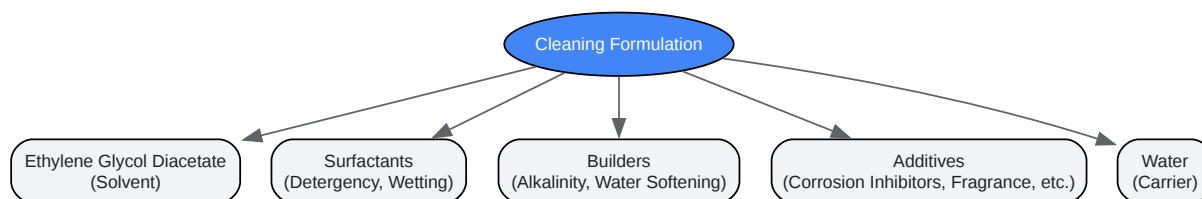
Experimental Workflow: Gravimetric Soil Removal



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Caption: Workflow for the gravimetric soil removal efficiency test.

Logical Relationship: Formulation Components



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Caption: Key components of a cleaning formulation containing EGDA.

Conclusion

Ethylene Glycol Diacetate is a valuable and effective solvent for use in a wide range of cleaning agent formulations. Its favorable properties, including high solvency, slow evaporation rate, low odor, and good environmental profile, make it a strong candidate for replacing more hazardous solvents. By utilizing the provided application notes and experimental protocols, researchers and formulators can effectively evaluate and optimize the performance of cleaning agents containing EGDA for various applications.

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- To cite this document: BenchChem. [Application Notes and Protocols: Ethylene Glycol Diacetate in Cleaning Agent Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770166#use-of-ethylene-glycol-diacetate-in-the-formulation-of-cleaning-agents]

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